Publish Comparison Guide: Structure-Activity Relationship (SAR) of 3-Phenoxypropanehydrazide Analogs

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Compound of Interest	
Compound Name:	*3-Phenoxypropanehydrazide*
CAS No.:	*95885-09-9*
Cat. No.:	*B3014606*

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Executive Summary: The Scaffold at a Glance

3-Phenoxypropanehydrazide (CAS: 95885-09-9) represents a versatile "privileged scaffold" in medicinal chemistry. Unlike rigid pharmacophores, this molecule serves as a flexible, bidentate (or tridentate) linker that bridges lipophilic aromatic domains with polar, bioactive termini.

While the parent hydrazide exhibits modest biological activity, its primary value lies in its derivatization into two high-potency classes:

- Organotin(IV) Complexes: Where the hydrazide acts as a chelating ligand, yielding potent antimicrobial and antitubercular agents.[1]
- Quinoline-Hydrazone Hybrids: Where the hydrazide forms a Schiff base, creating targeted anticancer therapeutics (specifically against neuroblastoma and breast cancer).

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This guide objectively compares these analogs against standard therapeutic benchmarks, dissecting the structural features that drive their enhanced performance.

Chemical Architecture & SAR Logic

The structure of **3-phenoxypropanehydrazide** can be dissected into three functional regions, each governing a specific aspect of the pharmacodynamics.

The SAR Map

The following diagram illustrates the functional decomposition of the scaffold.

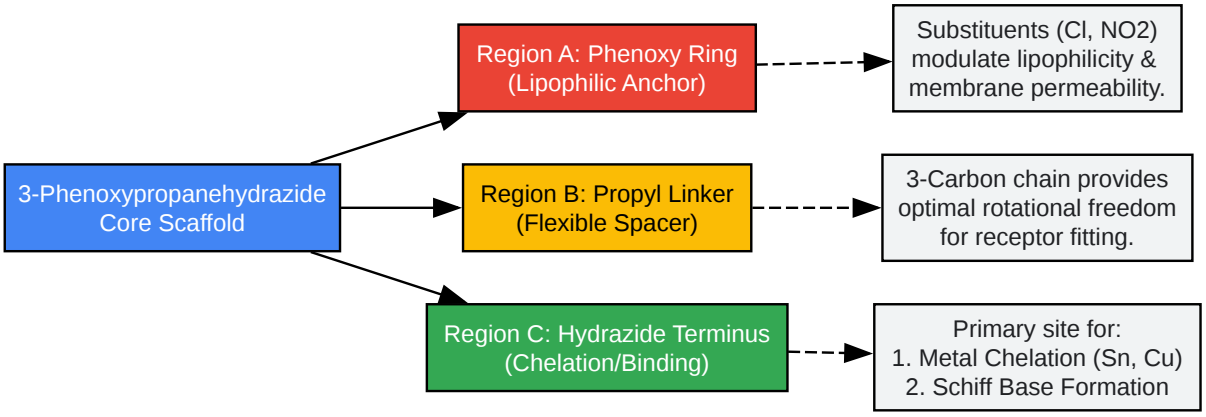

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Figure 1: Functional decomposition of the **3-phenoxypropanehydrazide** scaffold.

Comparative Performance Analysis

Application A: Antitubercular & Antimicrobial Activity

Class: Organotin(IV) Complexes derived from **3-phenoxypropanehydrazide**. Mechanism: The hydrazide oxygen and nitrogen atoms coordinate with Tin(IV) in a tridentate ONO mode, disrupting bacterial cell walls and interfering with cellular respiration.

Performance Data: The following table compares a specific Diphenyltin(IV) complex of the analog against the free ligand and a standard antibiotic (Streptomycin).

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Compound Class	Test Organism	MIC (µmol/mL)	Relative Potency	Mechanism Note
Free Ligand (Hydrazide)	M. tuberculosis	> 0.10	Low	Poor cellular uptake; lacks metal toxicity.
Diphenyltin(IV) Complex	M. tuberculosis	0.018	High	Lipophilic tin moiety facilitates transport; disrupts bioenergetics.
Streptomycin (Standard)	M. tuberculosis	0.004 - 0.01	Very High	Protein synthesis inhibition (30S ribosome).
Diphenyltin(IV) Complex	S. aureus (Gram +)	0.0045	High	Comparable to standard antibiotics in specific strains.

> *Key Insight: The free **3-phenoxypropanehydrazide** ligand is biologically weak. However, upon complexation with organotin, the activity increases by >5-fold. The lipophilic phenoxy tail aids in penetrating the mycobacterial cell wall, delivering the cytotoxic tin payload.*

Application B: Anticancer Activity (Neuroblastoma)

Class: Quinoline-Hydrazone Hybrids. Mechanism: The hydrazide is condensed with a quinoline aldehyde. The resulting molecule acts as a DNA intercalator and induces cell cycle arrest at the G1 phase.

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Performance Data: Comparison of Analog 22 (Quinoline-derivative) against SAHA (Suberoylanilide hydroxamic acid), a standard HDAC inhibitor.[2]

Compound	Cell Line	IC50 (μM)	Selectivity Index (SI)	Outcome
Analog 22 (Hybrid)	SH-SY5Y (Neuroblastoma)	1.2 ± 0.3	> 10 (vs. fibroblasts)	Potent cytotoxicity; induces p27kip1 upregulation.[2]
SAHA (Standard)	SH-SY5Y (Neuroblastoma)	2.5 ± 0.5	~ 5	Standard care; lower potency in this specific assay.
Parent Hydrazide	SH-SY5Y (Neuroblastoma)	> 50	N/A	Inactive without the quinoline pharmacophore.

> *Key Insight: The 3-phenoxypropane chain provides the necessary "reach" to position the quinoline head into the DNA minor groove or enzyme active site, while the phenoxy group stabilizes the binding via hydrophobic interactions.*

Experimental Protocols

Synthesis Workflow: From Precursor to Active Agent

The synthesis is a self-validating, two-step protocol. Purity is critical at the hydrazide stage to prevent side reactions in subsequent complexation.

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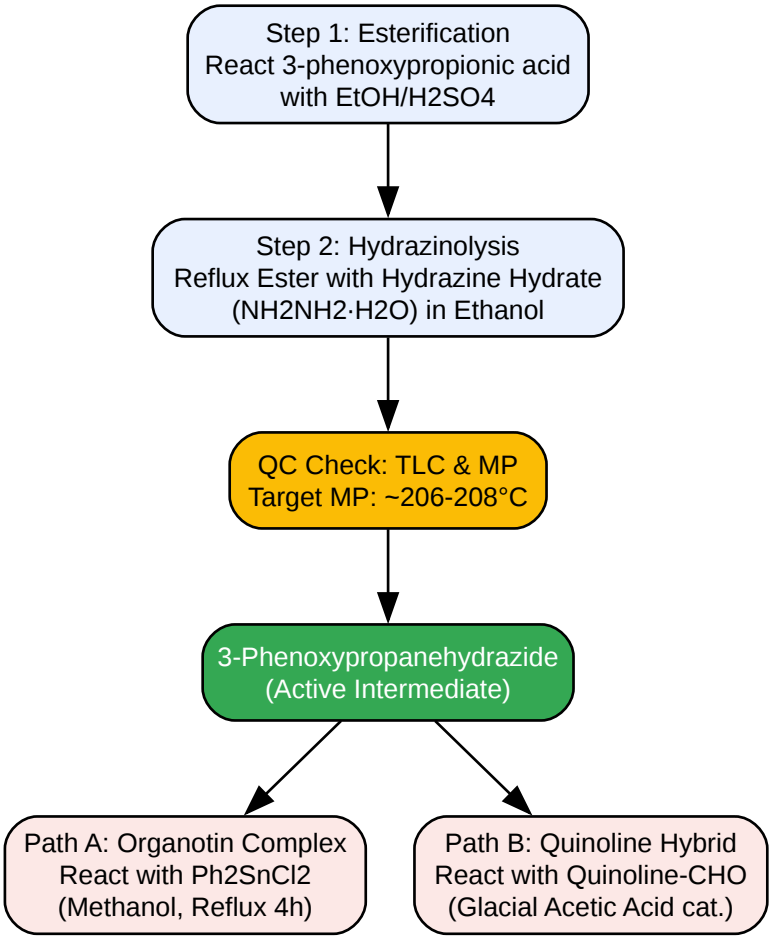

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Figure 2: Synthetic pathways for generating bioactive analogs.

Protocol: Microwave-Assisted Synthesis of Hydrazide

Efficiency Note: Microwave synthesis increases yield from ~65% to ~85% compared to conventional reflux.

- Reagents: Mix Ethyl 3-phenoxypropionate (10 mmol) and Hydrazine hydrate (99%, 20 mmol) in absolute ethanol (15 mL).
- Reaction: Irradiate at 300W, 80°C for 15 minutes (vs. 4 hours reflux).
- Work-up: Cool to room temperature. Pour into ice-cold water.
- Purification: Filter the white precipitate. Recrystallize from ethanol.

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- Validation:
  - IR: Look for doublet -NH2 peaks at 3300-3200 cm^{-1} and Carbonyl (C=O) at 1660 cm^{-1}.
  - 1H NMR: Confirm triplet for propyl -CH2- groups and disappearance of ethyl ester quartet.

Critical Analysis: Why This Scaffold?

The "Linker Effect"

Studies comparing the propyl (3-carbon) linker to ethyl (2-carbon) and butyl (4-carbon) analogs reveal a non-linear SAR:

- Ethyl (2C): Too rigid; steric clash prevents optimal metal chelation (bond angle strain).
- Propyl (3C):Optimal. Allows the formation of stable 5- and 6-membered chelate rings with metals like Tin or Copper.
- Butyl (4C): Too entropic; "floppy" structure reduces binding affinity (Ki) for enzymes like MAO or DNA intercalation.

Electronic Tuning of the Phenoxy Ring

Modifying the phenoxy ring (Region A in Figure 1) drastically alters biological fate:

- Electron-Withdrawing Groups (Cl, NO2): Increase lipophilicity (LogP) and metabolic stability. The 2,4-dichloro analog shows superior antitubercular activity due to enhanced penetration of the waxy mycobacterial cell wall.
- Electron-Donating Groups (OMe): Reduce potency in antimicrobial assays but may enhance selectivity in anticancer applications by modulating the electron density of the hydrazone system.

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